

commercial suppliers of 1-Butyl-3-methylimidazolium methanesulfonate

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Compound of Interest

Compound Name: 1-Butyl-3-methylimidazolium methanesulfonate

Cat. No.: B1280661

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An In-depth Technical Guide to **1-Butyl-3-methylimidazolium methanesulfonate** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the ionic liquid **1-Butyl-3-methylimidazolium methanesulfonate** ([BMIM][MeSO₃]), tailored for researchers, scientists, and professionals in drug development. This document covers its commercial availability, key technical specifications, and detailed experimental protocols for its primary applications.

Commercial Availability and Specifications

1-Butyl-3-methylimidazolium methanesulfonate is readily available from several commercial suppliers, ensuring a consistent supply for research and development purposes. The table below summarizes the offerings from major chemical providers.

Supplier	Purity	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)
Thermo Fisher Scientific (Alfa Aesar)	≥98.5% (HPLC)	342789-81-5	C ₉ H ₁₈ N ₂ O ₃ S	234.32	71.0-77.0
Sigma-Aldrich (Merck)	≥95%	342789-81-5	C ₉ H ₁₈ N ₂ O ₃ S	234.32	75-80
Santa Cruz Biotechnology	≥95%	342789-81-5	C ₉ H ₁₈ N ₂ O ₃ S	234.32	-
Chem-Impex	≥98% (HPLC)	342789-81-5	C ₉ H ₁₈ N ₂ O ₃ S	234.31	74 - 78
IoLiTec	>99%	342789-81-5	C ₉ H ₁₈ N ₂ O ₃ S	234.32	73

Core Applications and Experimental Protocols

1-Butyl-3-methylimidazolium methanesulfonate is a versatile ionic liquid with applications spanning green chemistry, catalysis, electrochemistry, and biomass processing. Its utility in enhancing the solubility of poorly soluble drugs also makes it a person of interest in pharmaceutical formulations.[1]

Synthesis of 1-Butyl-3-methylimidazolium methanesulfonate

While commercially available, in-house synthesis can be performed. A common method involves a two-step process: the synthesis of 1-butyl-3-methylimidazolium chloride ([BMIM]Cl) followed by an anion exchange reaction.

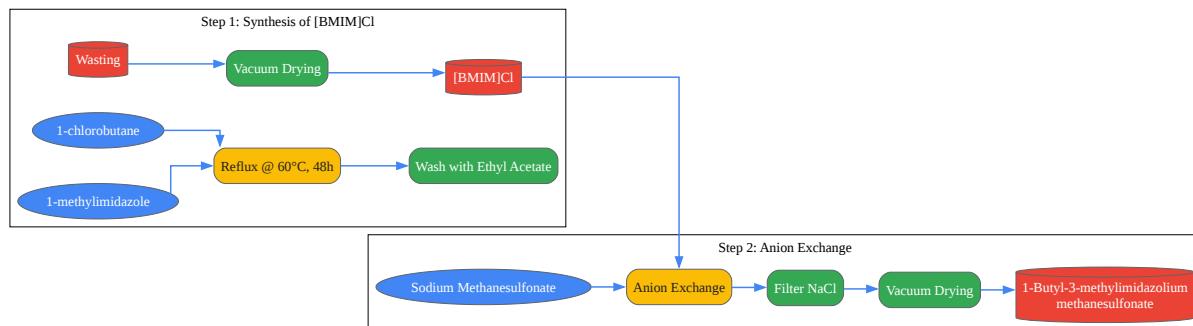
Step 1: Synthesis of 1-Butyl-3-methylimidazolium Chloride ([BMIM]Cl)

- Reactants: 1-methylimidazole and 1-chlorobutane.

- Procedure:
 - React equimolar amounts of 1-methylimidazole and 1-chlorobutane.[\[2\]](#)
 - The reaction can be carried out under reflux at 60°C for 48 hours.[\[2\]](#)
 - After cooling, the product is washed with ethyl acetate to remove unreacted starting materials.[\[2\]](#)
 - The remaining solvent is removed under vacuum.[\[2\]](#)

Step 2: Anion Exchange

- Reactants: [BMIM]Cl and a methanesulfonate salt (e.g., sodium methanesulfonate).
- Procedure:
 - Dissolve [BMIM]Cl in a suitable solvent.
 - Add an equimolar amount of the methanesulfonate salt.
 - The resulting sodium chloride precipitate is filtered off.
 - The solvent is removed under reduced pressure to yield **1-Butyl-3-methylimidazolium methanesulfonate**.

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Synthesis workflow for **1-Butyl-3-methylimidazolium methanesulfonate**.

Application in Biomass Processing

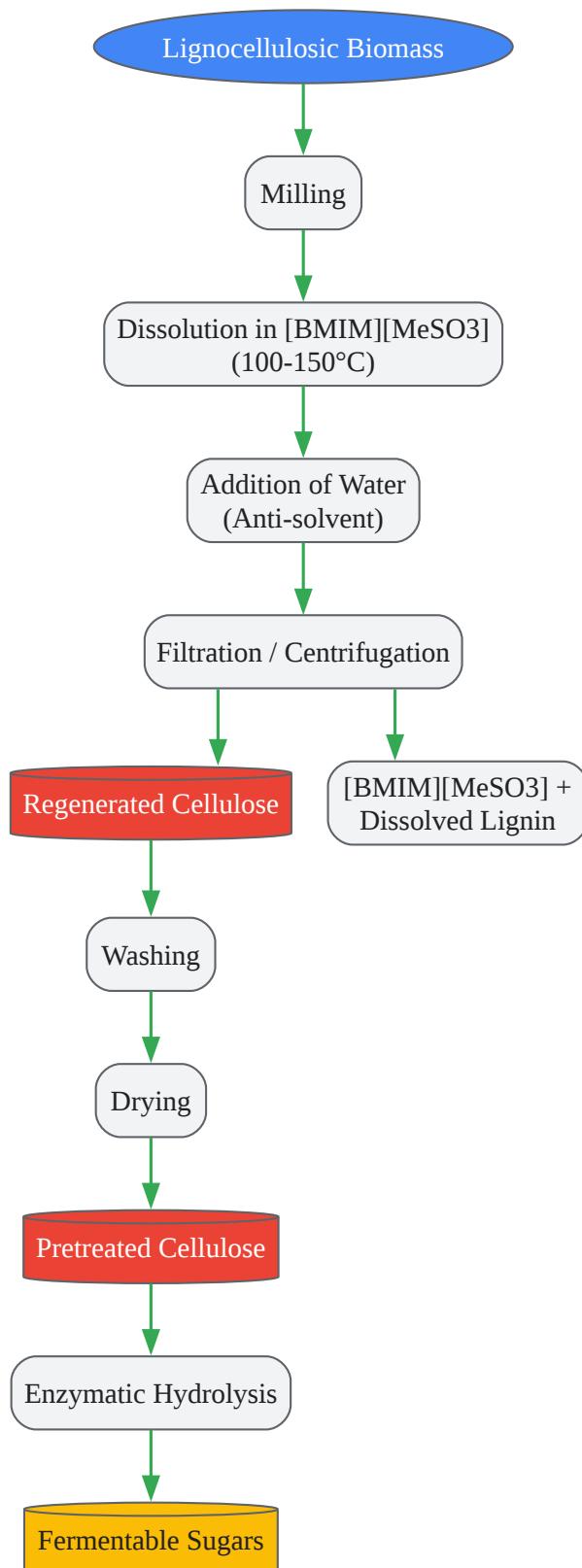
[BMIM][MeSO₃] and similar ionic liquids are effective solvents for the pretreatment of lignocellulosic biomass, a critical step in the production of biofuels and other bio-based chemicals. The ionic liquid disrupts the complex structure of the biomass, making the cellulose more accessible for enzymatic hydrolysis.

Experimental Protocol: Lignocellulosic Biomass Pretreatment

- **Biomass Preparation:** The raw biomass (e.g., wood chips, straw) is first milled to a fine powder.
- **Dissolution:** The milled biomass is mixed with **1-Butyl-3-methylimidazolium methanesulfonate** and heated with stirring. Typical conditions can range from 100-150°C for

several hours.

- **Regeneration:** An anti-solvent, usually water, is added to the mixture. This causes the cellulose-rich material to precipitate.
- **Separation:** The regenerated cellulose is separated from the ionic liquid and dissolved lignin by filtration or centrifugation.
- **Washing and Drying:** The cellulose is washed thoroughly to remove any residual ionic liquid and then dried.
- **Enzymatic Hydrolysis:** The pretreated cellulose is then subjected to enzymatic hydrolysis to produce fermentable sugars.

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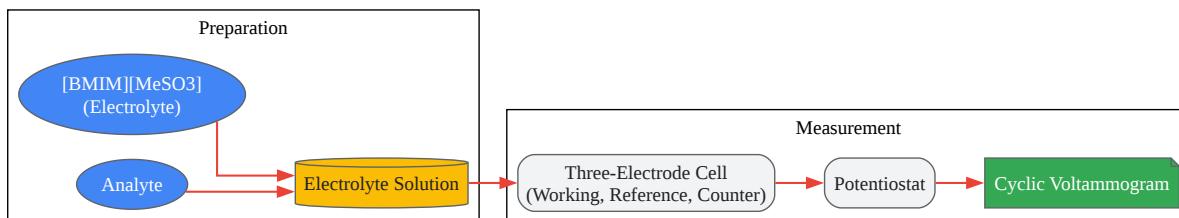
Workflow for biomass pretreatment using **1-Butyl-3-methylimidazolium methanesulfonate**.

Application in Electrochemistry

The wide electrochemical window and good ionic conductivity of $[\text{BMIM}][\text{MeSO}_3]$ make it a suitable electrolyte for various electrochemical applications, including batteries, supercapacitors, and electrodeposition.

Experimental Protocol: Cyclic Voltammetry

- **Electrolyte Preparation:** Prepare a solution of the analyte of interest in **1-Butyl-3-methylimidazolium methanesulfonate**. The ionic liquid itself serves as the supporting electrolyte.
- **Cell Assembly:** A standard three-electrode cell is used, consisting of a working electrode (e.g., glassy carbon, platinum), a reference electrode (e.g., Ag/AgCl), and a counter electrode (e.g., platinum wire).
- **Measurement:** The cyclic voltammogram is recorded by scanning the potential of the working electrode and measuring the resulting current. This provides information about the redox processes of the analyte.



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Experimental workflow for cyclic voltammetry using **1-Butyl-3-methylimidazolium methanesulfonate**.

Concluding Remarks

1-Butyl-3-methylimidazolium methanesulfonate is a valuable ionic liquid for a range of scientific and industrial applications. Its favorable physicochemical properties, coupled with its commercial availability, make it an attractive option for researchers exploring green chemistry, advanced materials, and novel drug delivery systems. The experimental protocols and workflows provided in this guide serve as a starting point for the practical application of this versatile compound.

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